

Slc13A5-IN-1 storage conditions and shelf life

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Compound of Interest

Compound Name: *Slc13A5-IN-1*

Cat. No.: *B15144512*

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Technical Support Center: Slc13A5-IN-1

This technical support center provides researchers, scientists, and drug development professionals with essential information on the storage, handling, and use of **Slc13A5-IN-1**.

Storage Conditions and Shelf Life

Proper storage of **Slc13A5-IN-1** is critical to maintain its stability and activity. Below is a summary of the recommended storage conditions and corresponding shelf life.

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years[1]
4°C	2 years[2]	
In Solvent (e.g., DMSO)	-80°C	1 year[1]
-20°C	1 month[1][2]	

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **Slc13A5-IN-1**?

A1: **Slc13A5-IN-1** is soluble in DMSO. To prepare a stock solution, we recommend using newly opened, anhydrous DMSO as the compound is sensitive to moisture, which can impact its solubility. For example, to make a 10 mM stock solution, you would dissolve the appropriate

mass of the compound in the calculated volume of DMSO. Gentle warming to 60°C and ultrasonication can aid in dissolution.

Q2: Can I store my stock solution at room temperature?

A2: It is not recommended to store stock solutions of **Slc13A5-IN-1** at room temperature for extended periods. As indicated in the storage table, prepared solutions are best stored at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).

Q3: How many times can I freeze-thaw my stock solution?

A3: To prevent degradation and ensure the compound's activity, it is crucial to avoid repeated freeze-thaw cycles. We strongly advise aliquoting the stock solution into single-use volumes before freezing. This will allow you to thaw only the amount needed for a specific experiment.

Q4: What is the mechanism of action of **Slc13A5-IN-1**?

A4: **Slc13A5-IN-1** is a selective inhibitor of the sodium-citrate co-transporter, SLC13A5 (also known as NaCT). SLC13A5 is responsible for transporting citrate from the extracellular space into cells. By inhibiting this transporter, **Slc13A5-IN-1** blocks the uptake of citrate, which can impact various metabolic pathways, including fatty acid synthesis and cellular energy homeostasis.

Troubleshooting Guide

Q5: My **Slc13A5-IN-1** powder will not dissolve in DMSO. What should I do?

A5: If you are experiencing solubility issues, consider the following:

- **DMSO Quality:** Ensure you are using high-purity, anhydrous DMSO. Hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the compound.
- **Warming and Sonication:** Gentle warming of the solution to 60°C and brief periods of ultrasonication can facilitate dissolution.
- **Concentration:** Attempt to dissolve the compound at a slightly lower concentration.

Q6: I am observing precipitation in my stock solution after thawing. How can I resolve this?

A6: Precipitation upon thawing may indicate that the storage concentration is too high or that the solution was not fully dissolved initially.

- Thawing Procedure: Thaw the aliquot at room temperature and vortex gently to ensure the compound is fully back in solution before use.
- Re-dissolving: If precipitation persists, you can try gentle warming and sonication as described for initial stock preparation.
- Storage Concentration: If the issue is recurrent, consider preparing and storing your stock solutions at a lower concentration.

Q7: My experimental results are inconsistent or show a loss of inhibitor activity. What could be the cause?

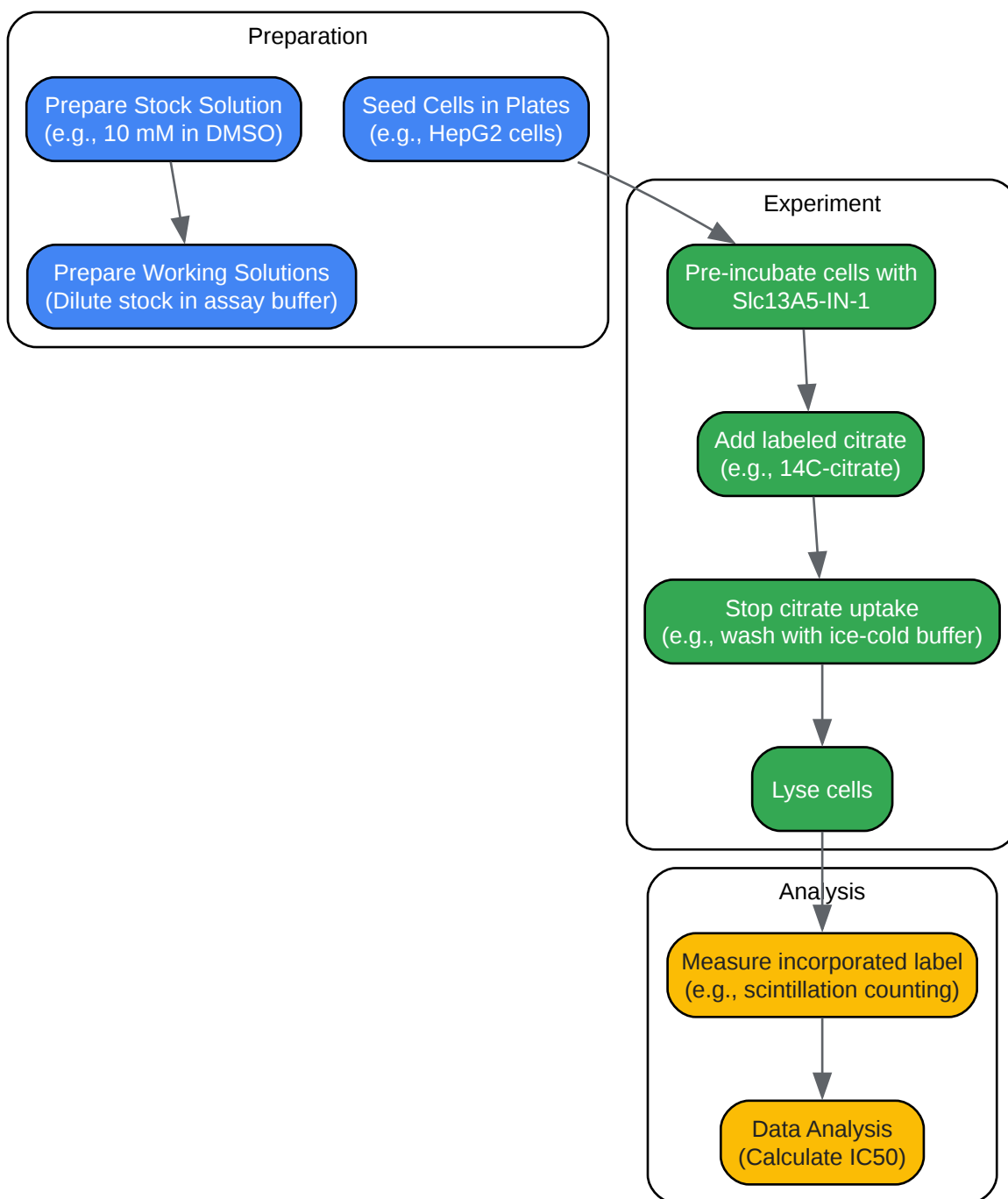
A7: Inconsistent results or loss of activity can stem from compound degradation.

- Improper Storage: Verify that the compound has been stored according to the recommendations (see table above). Exposure to light and repeated freeze-thaw cycles can degrade the compound.
- Age of Solution: Stock solutions stored at -20°C are only stable for about one month. If your solution is older, it is advisable to prepare a fresh stock.
- Experimental Conditions: Ensure the final concentration of DMSO in your cell culture medium is non-toxic to your cells (typically below 0.5%). High solvent concentrations can lead to off-target effects and cell stress, confounding your results.

Experimental Protocols & Visualizations

Experimental Workflow for a Cell-Based Assay

The following diagram outlines a typical workflow for utilizing **Slc13A5-IN-1** in a cell-based citrate uptake assay.

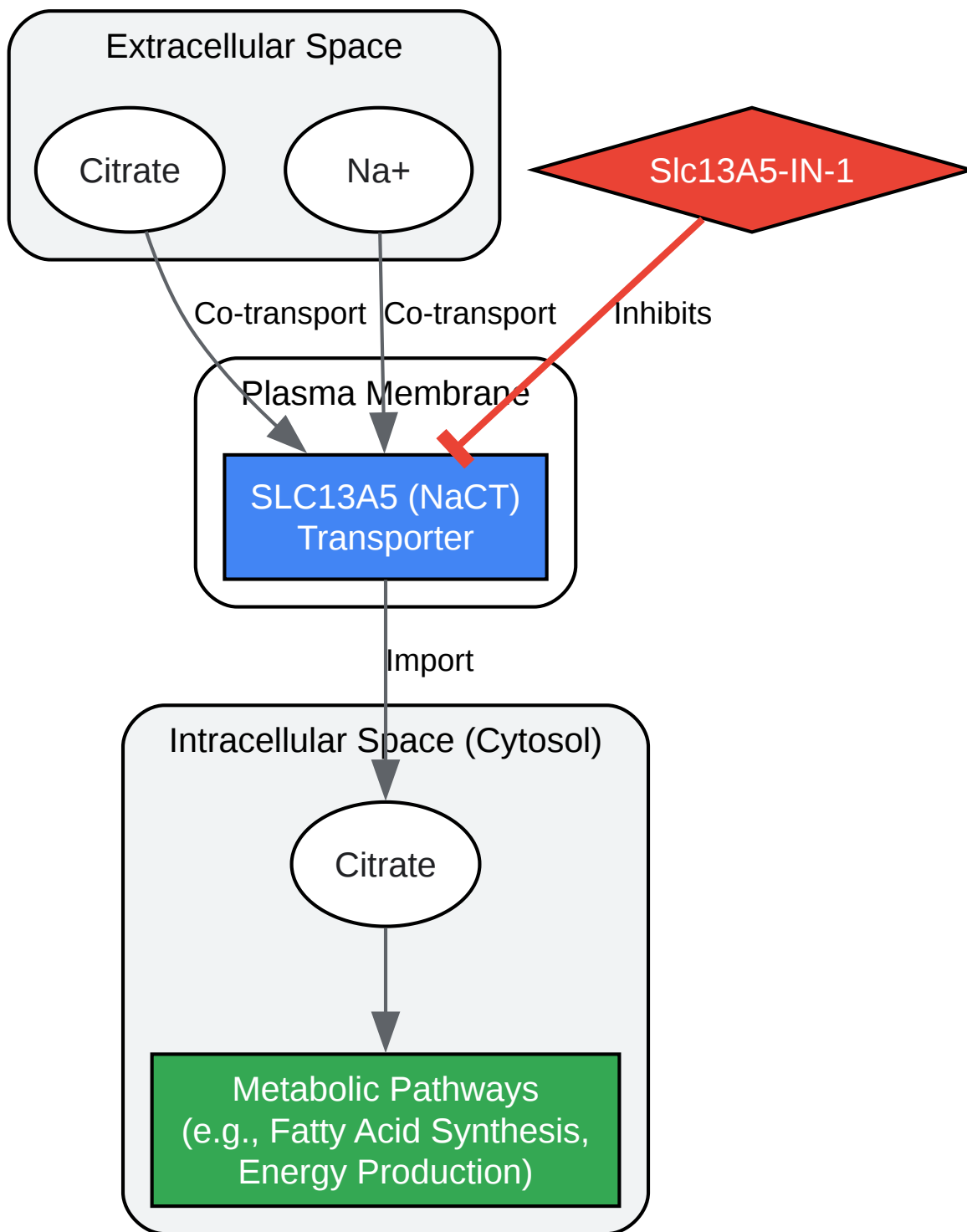


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Caption: A typical experimental workflow for assessing the inhibitory effect of **Slc13A5-IN-1** on citrate uptake in a cell-based assay.

SLC13A5 Signaling Pathway and Inhibition

This diagram illustrates the role of the SLC13A5 transporter and the mechanism of inhibition by **Slc13A5-IN-1**.



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Caption: **Slc13A5-IN-1** blocks the SLC13A5 transporter, preventing citrate from entering the cell and engaging in metabolic pathways.

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References

- 1. benchchem.com [benchchem.com]
- 2. mdpi.com [mdpi.com]
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Phone: (601) 213-4426

Email: info@benchchem.com